

Navigating the Solubility of DSPE-PEG14-COOH in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dspe-peg14-cooh*

Cat. No.: *B15073766*

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For researchers, scientists, and professionals in drug development, understanding the solubility of **DSPE-PEG14-COOH** is critical for the successful formulation of lipid-based drug delivery systems. This in-depth technical guide provides a comprehensive overview of the solubility of DSPE-PEG-COOH in various organic solvents, outlines experimental protocols for solubility determination, and discusses the impact of the polyethylene glycol (PEG) chain length on this crucial property.

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[carboxy(polyethylene glycol)-14] (**DSPE-PEG14-COOH**) is an amphiphilic polymer-lipid conjugate widely used in the development of liposomes and micelles for drug delivery. Its solubility is a key parameter that influences the choice of solvent systems for lipid film hydration, nanoparticle preparation, and overall formulation stability.

Quantitative Solubility of DSPE-PEG-COOH in Organic Solvents

The solubility of DSPE-PEG-COOH is dependent on the specific organic solvent, the length of the PEG chain, and the temperature. While data for the specific **DSPE-PEG14-COOH** is not extensively available, the following table summarizes the reported solubility of DSPE-PEG-COOH with various PEG molecular weights in common organic solvents. It is important to note that "PEG14" corresponds to a PEG molecular weight of approximately 616 g/mol.

Researchers should consider the data for lower molecular weight PEGs (e.g., MW 1000) as a close approximation.

Organic Solvent	DSPE-PEG Molecular Weight (g/mol)	Solubility (mg/mL)	Conditions
Chloroform	Not Specified	Soluble	Not Specified
Chloroform	Various	>10	Hot Water
Dichloromethane (DCM)	Not Specified	Soluble	Not Specified
Dimethylformamide (DMF)	Not Specified	Soluble	Not Specified
Dimethylformamide (DMF)	Various	>10	Not Specified
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	2000	50	With sonication.[1][2]
Dimethyl Sulfoxide (DMSO)	2000	100	With sonication.[3]
Ethanol	2000	25	With sonication and warming to 60°C.[1][2]
Ethanol (for DSPE-PEG2000-amine)	2000	~20	Not Specified.[4]
Dimethylformamide (for DSPE-PEG2000-amine)	2000	~11	Not Specified.[4]

It is generally observed that DSPE-PEG-COOH is soluble in chlorinated solvents like chloroform and dichloromethane, as well as polar aprotic solvents such as DMF and DMSO.[5] Solubility in alcohols like ethanol can be significant, especially with the application of heat and sonication.[1][2]

The Influence of PEG Chain Length on Solubility

The length of the polyethylene glycol chain has a significant impact on the physicochemical properties of DSPE-PEG conjugates, including their solubility. While not extensively quantified for a wide range of organic solvents, studies on the behavior of these molecules in aqueous and mixed systems provide valuable insights.

Generally, a longer PEG chain increases the hydrophilic nature of the molecule. This can lead to altered self-assembly characteristics, such as an increase in the critical micelle concentration.[6] In the context of nanoparticle drug formulations, increasing the PEG-lipid chain length has been shown to improve the solubility of hydrophobic drugs within the nanoparticle core, suggesting a significant influence of the PEG chain on the overall solvation properties of the system.[7]

Experimental Protocol for Determining DSPE-PEG-COOH Solubility

A standardized and reproducible protocol is essential for accurately determining the solubility of DSPE-PEG-COOH in a specific organic solvent. The following methodology is a composite of standard practices for handling and dissolving PEGylated lipids.

Objective: To determine the saturation solubility of DSPE-PEG-COOH in a given organic solvent at a specified temperature.

Materials:

- DSPE-PEG-COOH (of the desired PEG length)
- Organic solvent of interest (e.g., chloroform, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Bath sonicator
- Temperature-controlled incubator or water bath

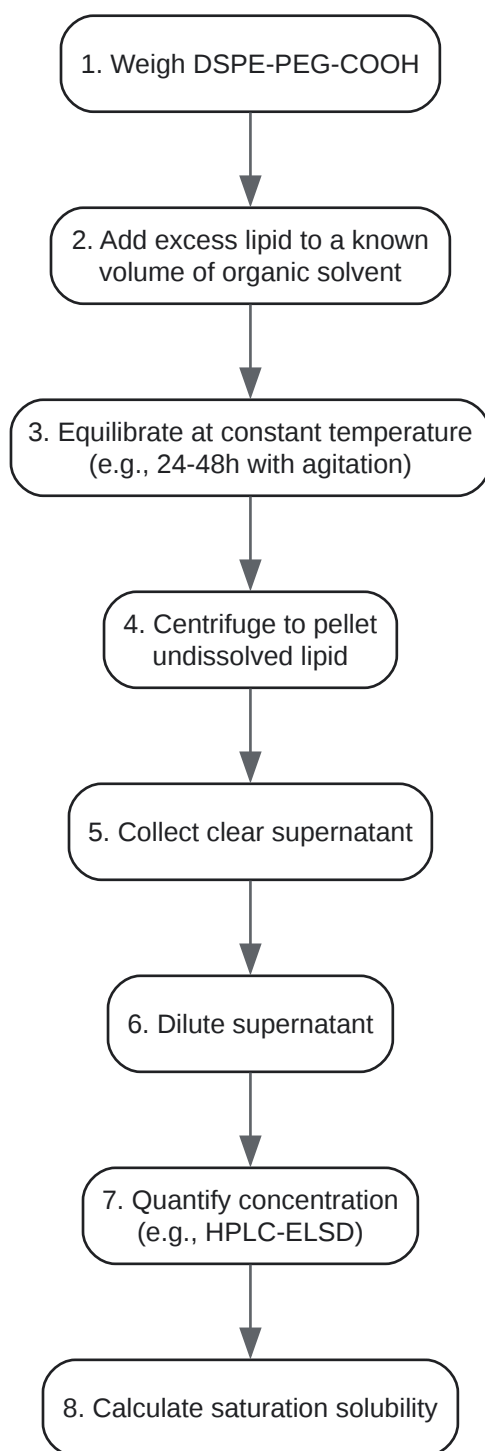
- Centrifuge
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., evaporative light scattering detector - ELSD) or a UV-Vis spectrophotometer if the molecule has a chromophore or can be derivatized.

Methodology:

- Preparation of Stock Solutions:
 - Accurately weigh a known amount of DSPE-PEG-COOH.
 - Dissolve the lipid in the chosen organic solvent to create a concentrated stock solution. The use of a vortex mixer and bath sonicator can aid in dissolution.^{[1][2]} For less soluble compounds, gentle warming may be applied.^{[1][2]}
- Equilibration:
 - Prepare a series of vials with a known excess amount of DSPE-PEG-COOH added to a fixed volume of the organic solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled environment (e.g., incubator or water bath) set to the desired experimental temperature.
 - Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours), with intermittent agitation, to ensure that saturation is reached.
- Separation of Undissolved Solute:
 - After equilibration, centrifuge the vials at a high speed to pellet the undissolved DSPE-PEG-COOH.
- Quantification of Solubilized Lipid:
 - Carefully collect an aliquot of the clear supernatant.

- Dilute the supernatant with a known volume of the solvent.
- Analyze the concentration of DSPE-PEG-COOH in the diluted supernatant using a validated analytical method such as HPLC-ELSD.
- Prepare a calibration curve using the stock solution of known concentration to quantify the amount of DSPE-PEG-COOH in the sample.
- Data Analysis:
 - Calculate the concentration of DSPE-PEG-COOH in the original supernatant, taking into account the dilution factor. This value represents the saturation solubility of the lipid in the tested solvent at the specified temperature.

The following diagram illustrates the general workflow for this experimental protocol.



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Caption: Experimental workflow for determining DSPE-PEG-COOH solubility.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. creativepegworks.com [creativepegworks.com]
- 6. In vitro characterization of PEGylated phospholipid micelles for improved drug solubilization: effects of PEG chain length and PC incorporation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A Library of Custom PEG-Lipids reveals a Double-PEG-Lipid with Drastically Enhanced Paclitaxel Solubility and Human Cancer Cell Cytotoxicity when used in Fluid Micellar Nanoparticles | bioRxiv [biorxiv.org]
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